

(S)-Benzoin acetate CAS number and molecular structure.

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Compound of Interest

Compound Name: (S)-Benzoin acetate

Cat. No.: B15190106

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(S)-Benzoin Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-Benzoin acetate, a chiral ester, is a valuable intermediate in organic synthesis, particularly for the preparation of enantiomerically pure compounds. Its significance in medicinal chemistry and drug development stems from the potential biological activities of its derivatives and its utility as a building block for complex molecular architectures. This technical guide provides an in-depth overview of **(S)-Benzoin acetate**, covering its chemical properties, synthesis, chiral resolution, and known biological activities.

Core Data Summary

The fundamental properties of **(S)-Benzoin acetate** are summarized below for quick reference.

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 84275-46-7 | [1] [2] |
| Molecular Formula | C ₁₆ H ₁₄ O ₃ | [1] [2] |
| Molecular Weight | 254.28 g/mol | [1] [2] |
| IUPAC Name | [(1S)-2-oxo-1,2-diphenylethyl] acetate | [1] |
| Canonical SMILES | CC(=O)OC(C1=CC=CC=C1)C (=O)C2=CC=CC=C2 | [1] |
| Isomeric SMILES | CC(=O)O--INVALID-LINK-- C(=O)C2=CC=CC=C2 | [1] |
| Melting Point | 83 °C | [3] |

Synthesis and Chiral Resolution

The synthesis of racemic benzoin acetate and the subsequent resolution to obtain the (S)-enantiomer are critical processes for its application in chiral synthesis.

Synthesis of Racemic Benzoin Acetate

A common and efficient method for the synthesis of benzoin acetate is the acetylation of benzoin using acetic anhydride with an acid catalyst.[\[4\]](#)

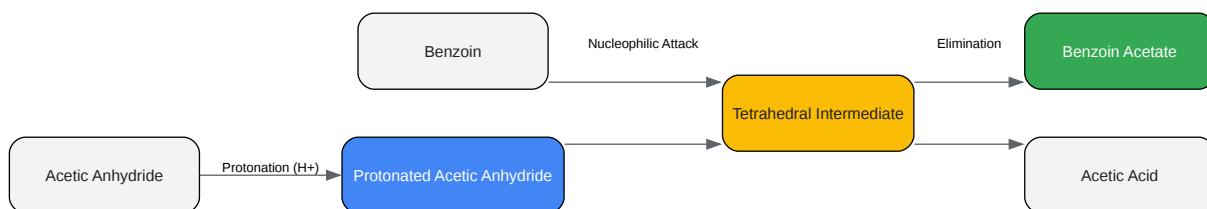
Experimental Protocol: Acid-Catalyzed Acetylation of Benzoin[\[5\]](#)[\[6\]](#)

- Reaction Setup: To a mixture of 212 g (1 mole) of benzoin, 200 mL of glacial acetic acid, and 200 mL (2.1 moles) of acetic anhydride in a 1-L beaker equipped with a mechanical stirrer, slowly add 20 mL of concentrated sulfuric acid with stirring. The temperature of the mixture will rise to approximately 50°C.
- Heating: Place the beaker on a steam bath for 20 minutes.
- Precipitation: Allow the mixture to cool slightly, then slowly add it to 2.5 L of vigorously stirred water in a 4-L crock over 30 minutes. Continue stirring for one hour to ensure complete

precipitation of the product.

- Isolation: Filter the crude product by suction using a Büchner funnel.
- Recrystallization: Transfer the crystals to a 1-L beaker and warm to about 60°C with 400 mL of 95% ethyl alcohol. Cool the clear solution to 5°C with stirring and filter by suction. The resulting air-dried benzoin acetate has a melting point of 80–82°C.

The reaction mechanism involves the protonation of acetic anhydride by the acid catalyst, followed by nucleophilic attack of the hydroxyl group of benzoin.[\[4\]](#)



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Synthesis of Benzoin Acetate Workflow

Enzymatic Kinetic Resolution of (±)-Benzoin Acetate

The production of enantiomerically pure (S)-benzoin from racemic benzoin acetate is effectively achieved through enzymatic kinetic resolution. This method utilizes lipases to selectively hydrolyze one enantiomer, allowing for the separation of the desired (S)-enantiomer.[\[4\]](#)[\[7\]](#)

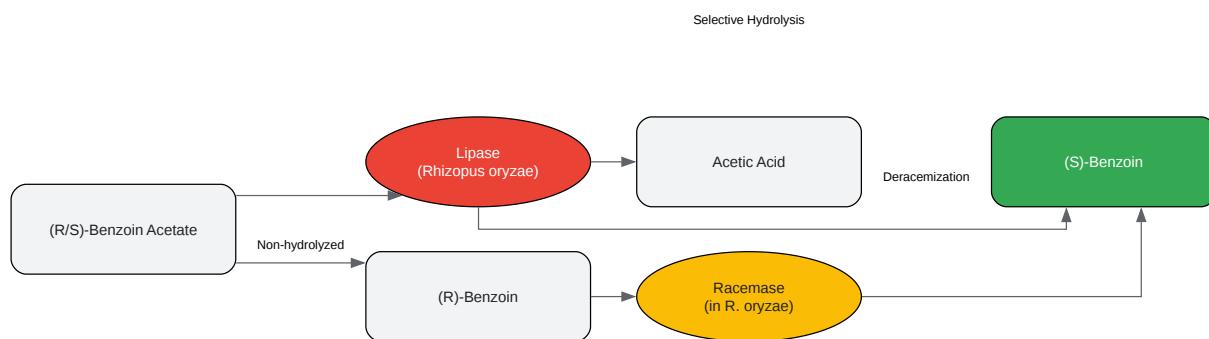
Experimental Protocol: Lipase-Catalyzed Kinetic Resolution[\[7\]](#)[\[8\]](#)

A notable example involves the use of *Rhizopus oryzae* cells for the deracemization of racemic benzoin acetate.

- Biocatalyst Preparation: *Rhizopus oryzae* cells are cultured and pretreated, for instance, with ultrasound irradiation (e.g., 20 kHz), to enhance enzyme activity.[\[4\]](#)

- Reaction Conditions: The kinetic resolution is carried out by incubating the racemic benzoin acetate with the pretreated *Rhizopus oryzae* cells in a suitable buffer (e.g., pH 6).
- Product Isolation and Analysis: After the reaction, the product is extracted with an organic solvent (e.g., ethyl acetate). The enantiomeric excess (ee) of the resulting (S)-benzoin is determined by chiral High-Performance Liquid Chromatography (HPLC).

This chemoenzymatic approach, combining lipase-catalyzed hydrolysis and in-situ racemization of the undesired enantiomer, can lead to high conversion and enantiomeric excess.[9]



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Enzymatic Kinetic Resolution Workflow

Quantitative Data for Enzymatic Resolution

The efficiency of the enzymatic resolution can be significantly influenced by the reaction conditions.

| Biocatalyst | Pretreatment | Conversion (%) | Enantiomeric Excess (ee) of (S)-Benzoin (%) | Reference |
|-----------------------------|---------------------------|----------------|---|-----------|
| Rhizopus oryzae (CBS111718) | 20 kHz Ultrasound | ~100 | 96 | [4][7] |
| Rhizopus oryzae (CBS111718) | 30 kHz Ultrasound | ~100 | 89 | [4] |
| Rhizopus oryzae (CBS111718) | Mechanical Homogenization | ~100 | Lower than ultrasound | [4] |

Biological Activities and Potential Applications

(S)-Benzoin acetate and its parent compound, benzoin, have been investigated for a range of biological activities, suggesting their potential in drug development.

Antimicrobial Properties

Studies have indicated that benzoin derivatives possess antimicrobial activity against various bacteria and fungi.[1] The mechanism of action is thought to involve the disruption of microbial cell membranes.[4] While specific MIC values for **(S)-Benzoin acetate** are not widely reported, the general class of compounds shows promise for further investigation as antimicrobial agents.

Antioxidant Activity

Benzoin acetate has demonstrated potential as an antioxidant.[1] The proposed mechanism involves the donation of a hydrogen atom to scavenge free radicals, which can help mitigate oxidative stress in biological systems.[4] This free-radical scavenging activity makes it a candidate for research into diseases associated with oxidative damage.

Conclusion

(S)-Benzoin acetate is a chiral molecule of significant interest to the scientific and drug development communities. Its well-established synthesis and efficient enzymatic resolution

provide access to enantiomerically pure forms, which are crucial for the development of chiral drugs. While research into its specific biological activities and mechanisms of action is ongoing, its demonstrated antimicrobial and antioxidant potential, coupled with its utility as a synthetic intermediate, underscores its importance in the field of medicinal chemistry. Further investigations are warranted to fully elucidate its therapeutic potential and explore its role in novel drug design and development.

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